

IR-825 solubility in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR-825

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An In-Depth Technical Guide to the Solubility of IR-825

This guide provides a detailed overview of the solubility characteristics of the near-infrared (NIR) fluorescent dye **IR-825**. It is intended for researchers, scientists, and professionals in drug development who utilize this dye in their work. The document summarizes available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and provides a visual workflow for this process.

Overview of IR-825

IR-825 is a heptamethine cyanine dye known for its strong absorption and fluorescence in the near-infrared spectrum, typically around 825 nm. Its applications are prominent in biomedical research, including in vivo imaging and photothermal therapy (PTT)[1][2][3]. A key characteristic of **IR-825** is its hydrophobic nature, which dictates its solubility profile and influences its handling and application in aqueous and organic media[4].

Solubility of IR-825

The solubility of **IR-825** is a critical parameter for its effective use in experimental settings, particularly for the preparation of stock solutions and its incorporation into delivery systems like nanoparticles[1].

Quantitative Solubility Data

Quantitative solubility data for **IR-825** in a wide range of solvents is not extensively published. However, a specific value for its solubility in Dimethyl Sulfoxide (DMSO) is available. It is

important to note that the use of fresh, anhydrous DMSO is recommended, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the product[5].

| Solvent | Chemical Formula | Molar Mass (g/mol) | Solubility (mg/mL) | Molar Solubility (mM) | Conditions |
|---------------------------|----------------------------------|----------------------|--------------------|-----------------------|---|
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | 78.13 | 4.55 | 5.52 | Requires sonication, warming, and heating to 60°C |

Table 1: Quantitative solubility of **IR-825** in DMSO. Data sourced from MedchemExpress[5].

Qualitative Solubility Information

Based on its chemical structure and common applications, **IR-825** is generally considered to be poorly soluble in water and more soluble in polar aprotic organic solvents. Its hydrophobic character is a primary reason for its encapsulation within nanoparticles for in vivo applications, which serve to shield it from the aqueous environment[1][4]. While specific quantitative data is lacking for other solvents, its behavior in research applications suggests the following qualitative solubility profile:

- Water: Very low solubility.
- Ethanol/Methanol: Limited solubility.
- Dimethylformamide (DMF): Likely to have good solubility, similar to other hydrophobic dyes.
- Acetonitrile: Expected to have some degree of solubility.
- Dichloromethane/Chloroform: Expected to have good solubility.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **IR-825** in a given solvent, based on the widely used shake-flask method followed by spectrophotometric

analysis.

Principle

An excess amount of the solute (**IR-825**) is added to a known volume of the solvent. The mixture is agitated until it reaches equilibrium, at which point the solution is saturated. The undissolved solute is then removed by filtration or centrifugation, and the concentration of the dissolved solute in the clear supernatant is quantified using UV-Vis spectroscopy.

Materials and Equipment

- **IR-825** dye
- Solvent of interest (e.g., DMSO, water, ethanol)
- Analytical balance
- Vortex mixer
- Thermostatic shaker/incubator
- Microcentrifuge or filtration apparatus with solvent-compatible filters (e.g., 0.22 μm PTFE)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Cuvettes

Procedure

- Preparation of Standard Solutions:
 - Prepare a high-concentration stock solution of **IR-825** in a solvent in which it is freely soluble (e.g., DMSO).
 - From this stock, create a series of standard solutions of known concentrations through serial dilution with the solvent of interest.

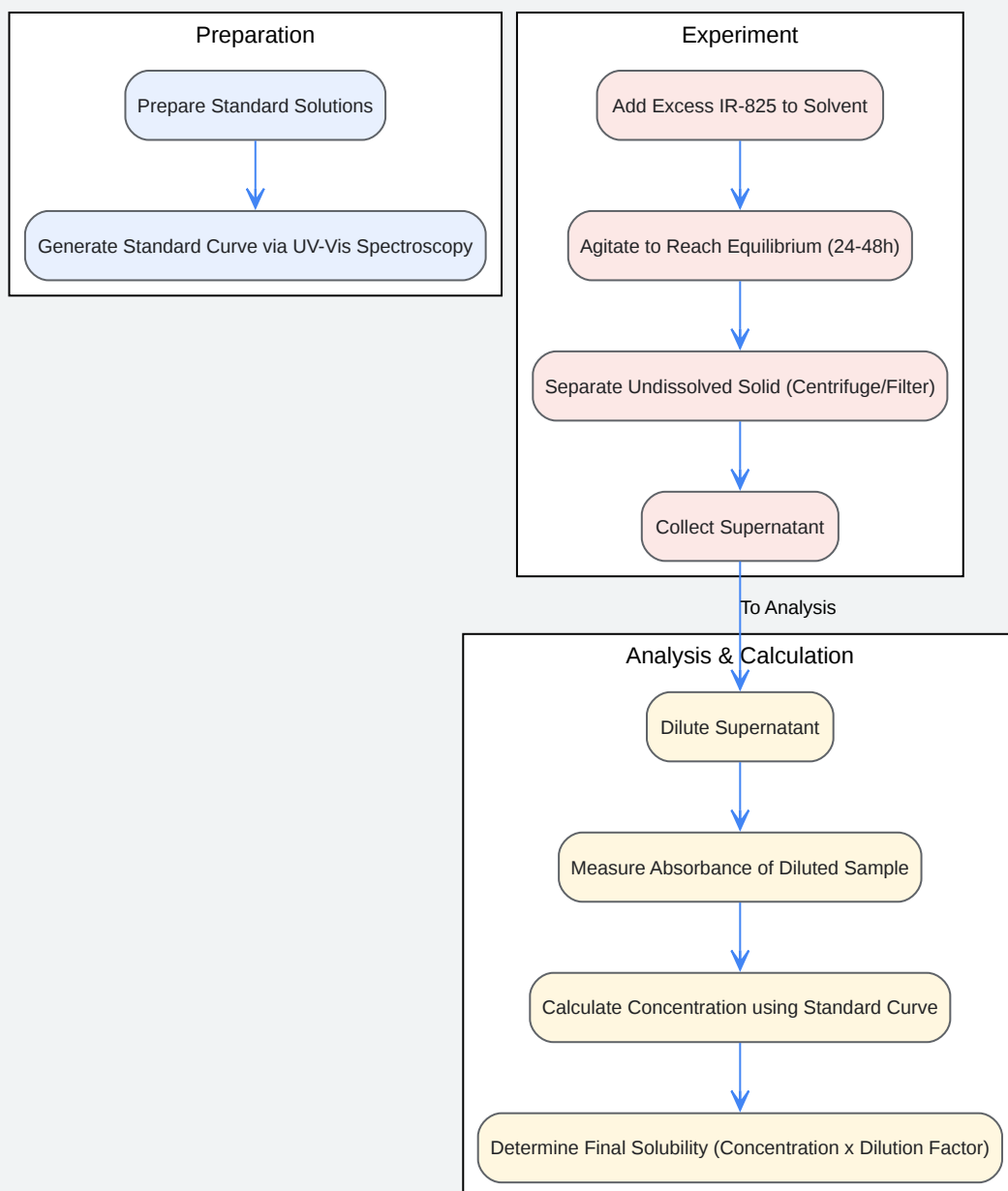
- Generation of a Standard Curve:
 - Measure the absorbance of each standard solution at the maximum absorption wavelength (λ_{max}) of **IR-825** (around 825 nm) using the UV-Vis spectrophotometer.
 - Plot a standard curve of absorbance versus concentration. The resulting graph should be linear, following the Beer-Lambert law.
- Equilibrium Solubility Measurement (Shake-Flask Method):
 - Add an excess amount of **IR-825** powder to a known volume of the test solvent in a sealed vial. The excess is to ensure that a saturated solution is formed.
 - Tightly seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker and agitate at a constant temperature (e.g., 25°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
 - After the incubation period, visually inspect the samples to confirm the presence of undissolved solid **IR-825**.
- Sample Preparation and Analysis:
 - Separate the undissolved solid from the saturated solution by either centrifugation at a high speed (e.g., 10,000 x g for 10 minutes) or by passing the solution through a fine-pore filter.
 - Carefully collect the clear supernatant.
 - Dilute the supernatant with the test solvent as necessary to bring the absorbance within the linear range of the standard curve.
 - Measure the absorbance of the diluted supernatant at the λ_{max} .
- Calculation of Solubility:
 - Using the equation from the standard curve, calculate the concentration of **IR-825** in the diluted sample.

- Multiply this concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **IR-825** in the test solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound like **IR-825** using the shake-flask method.

Workflow for Solubility Determination of IR-825

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Phone: (601) 213-4426

Email: info@benchchem.com